

Harveynone: A Technical Guide on its Phytotoxic Properties

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Compound of Interest

Compound Name: *Harveynone*

Cat. No.: *B15560859*

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Executive Summary

Harveynone is a naturally occurring acetylenic phytotoxin produced by various fungal species, including those from the genera *Curvularia* and *Pestalotiopsis*.^{[1][2]} While direct and extensive research on its phytotoxic mechanism in plants is limited, existing evidence points towards potential antimitotic activity, suggesting it may interfere with cell division processes essential for plant growth and development.^[3] This technical guide synthesizes the available information on **harveynone**, including its chemical properties and known biological activities. It further proposes a putative mechanism of action and outlines detailed experimental protocols for its investigation as a phytotoxin, providing a foundational resource for researchers in agrochemicals and natural product chemistry.

Chemical and Physical Properties of Harveynone

Harveynone is a polyketide-derived secondary metabolite with a distinct chemical structure featuring a cyclohexenone ring and an acetylenic side chain. Its chemical properties are summarized in the table below.

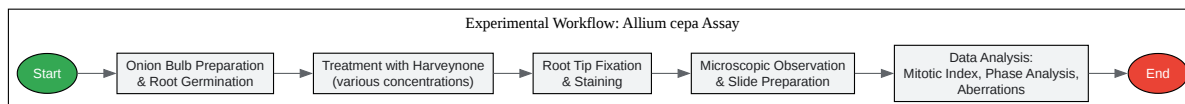
Property	Value
Chemical Formula	C ₁₁ H ₁₀ O ₃
Molecular Weight	190.19 g/mol
CAS Number	125555-67-1
Appearance	Amorphous solid
Chemical Name	(5S)-5-hydroxy-3-((S,E)-penta-1,3-dien-1-yl)-5-(prop-1-yn-1-yl)cyclopent-2-en-1-one

Phytotoxic Activity and Proposed Mechanism of Action

While **harveynone** has been identified as a phytotoxin, detailed studies quantifying its effects on various plant species are not extensively available in the public domain.[4][5] However, a significant indicator of its potential mode of action comes from research demonstrating its ability to inhibit the formation of the sea urchin egg spindle, which suggests that **harveynone** possesses antimitotic properties.[3]

Proposed Antimitotic Mechanism

Based on its observed effects on sea urchin egg spindles, it is hypothesized that **harveynone's** phytotoxicity stems from its ability to disrupt microtubule dynamics during mitosis in plant cells. This interference would prevent the proper formation and function of the mitotic spindle, leading to an arrest of the cell cycle and subsequent inhibition of plant growth.



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